

AZ191 In Vivo Application Notes and Protocols for Mouse Models

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Compound of Interest

Compound Name: AZ191

Cat. No.: B605721

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Abstract

AZ191 is a potent and selective small molecule inhibitor of the dual-specificity tyrosine-phosphorylation-regulated kinase 1B (DYRK1B), a kinase implicated in the progression of several cancers and other diseases. This document provides detailed application notes and experimental protocols for the in vivo use of **AZ191** in mouse models, based on findings from preclinical studies in liposarcoma, pancreatic cancer, and cardiac hypertrophy. The protocols outlined below, along with the summarized quantitative data, are intended to serve as a comprehensive resource for researchers designing and conducting their own in vivo studies with **AZ191**.

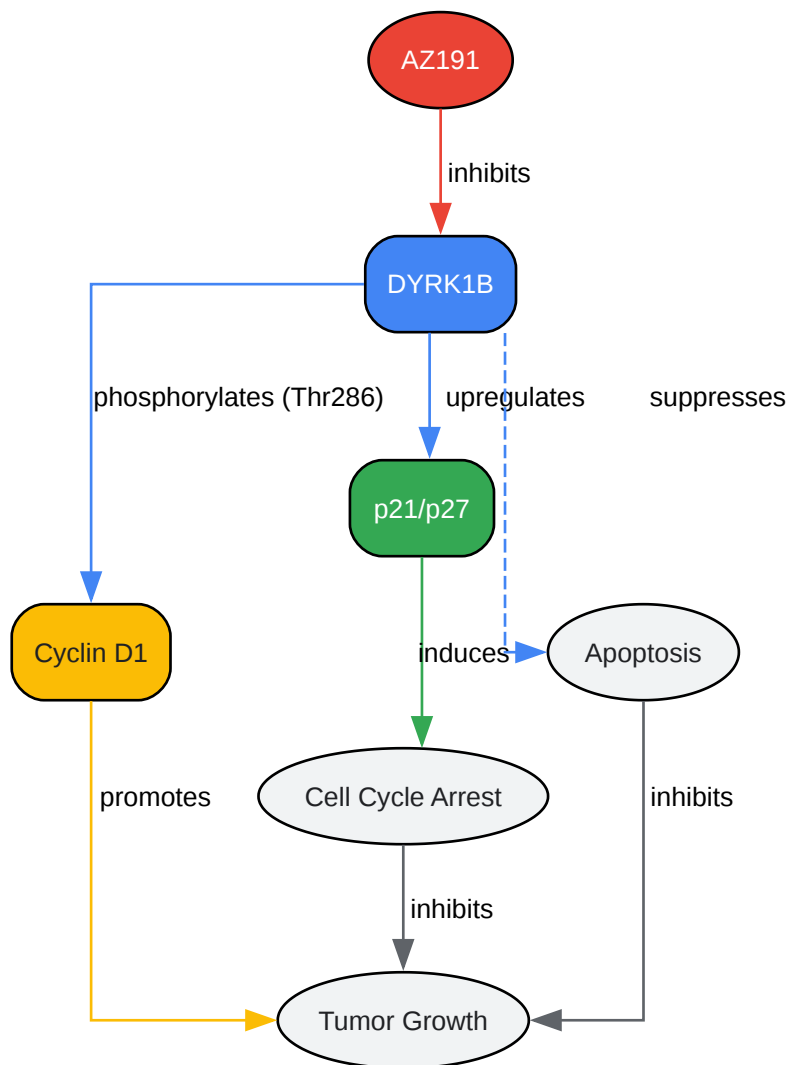
Introduction

DYRK1B is a serine/threonine kinase that plays a crucial role in cell cycle regulation, differentiation, and survival. Its overexpression has been linked to poor prognosis in various cancers, making it an attractive target for therapeutic intervention. **AZ191** has emerged as a valuable research tool for studying the biological functions of DYRK1B and for evaluating its therapeutic potential. In vivo studies in mouse models are a critical step in the preclinical development of DYRK1B inhibitors like **AZ191**. This document compiles and details the methodologies from key studies to facilitate further research in this area.

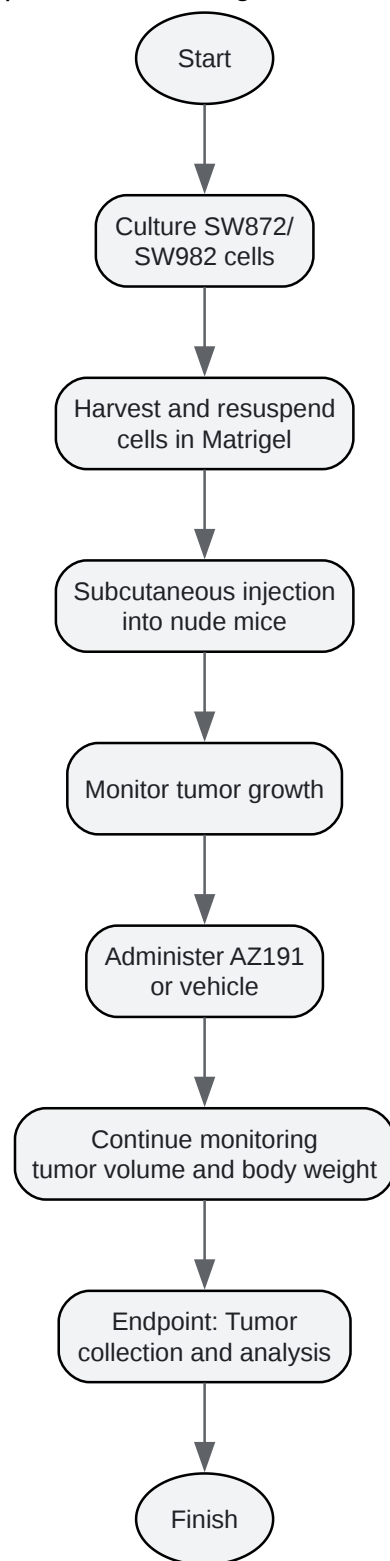
Signaling Pathway of AZ191

AZ191 exerts its effects by directly inhibiting the kinase activity of DYRK1B. This inhibition disrupts the downstream signaling cascades regulated by DYRK1B. One of the key mechanisms of action involves the phosphorylation of Cyclin D1 at threonine 286 (Thr286), which is a critical step in regulating cell cycle progression.

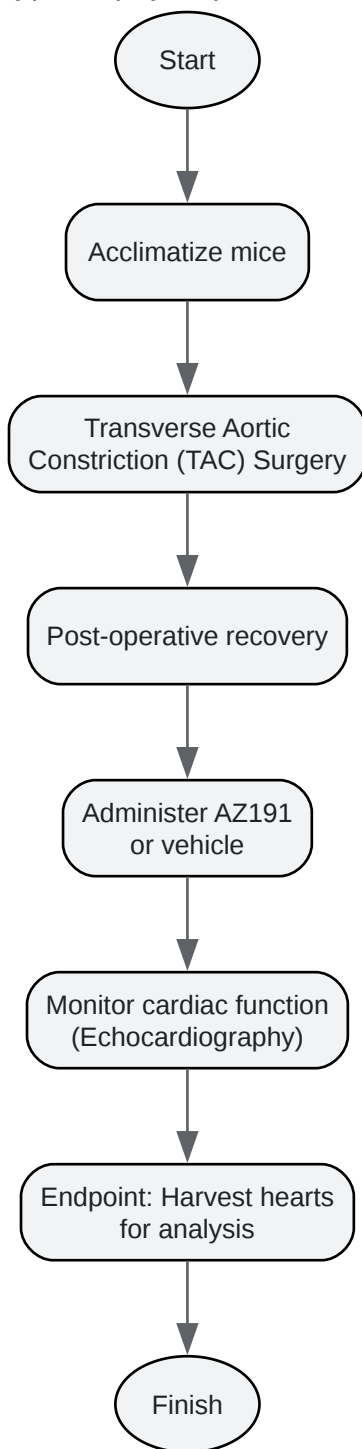
AZ191 Mechanism of Action



Liposarcoma Xenograft Workflow



Cardiac Hypertrophy Experimental Workflow



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